

validating the effectiveness of stress-reducing additives in nickel sulfamate baths

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to Stress-Reducing Additives in Nickel Sulfamate Baths

For Researchers, Scientists, and Drug Development Professionals

The control of internal stress in **nickel sulfamate** electroplating is critical for producing functional, reliable, and high-performance components. **Nickel sulfamate** baths are favored for their ability to produce deposits with low internal stress, high ductility, and excellent throwing power.[1][2] However, to achieve optimal results and prevent defects such as cracking, blistering, and poor adhesion, the use of stress-reducing additives is often necessary.[1] This guide provides a comparative analysis of two common stress-reducing additives, Saccharin and Naphthalene Trisulfonic Acid (NTSA), supported by experimental data and detailed protocols.

Comparison of Stress-Reducing Additives

Saccharin and Naphthalene Trisulfonic Acid (NTSA) are two widely used additives to control stress in **nickel sulfamate** baths. Both function by modifying the crystal growth of the nickel deposit, which in turn alters the internal stress. Saccharin is known for its effectiveness in reducing tensile stress and, at sufficient concentrations, inducing compressive stress.[3][4] NTSA is also effective at reducing tensile stress and is noted for increasing the hardness of the deposit.[5]



Additive	Typical Concentration	Effect on Internal Stress	Effect on Hardness	Other Effects
Saccharin	0.2 - 2.0 g/L	Reduces tensile stress, can induce compressive stress[3][4][6]	Increases hardness[2][4]	Refines grain structure, can introduce sulfur into the deposit[2][3]
Naphthalene Trisulfonic Acid (NTSA)	0.5 - 5.0 g/L	Reduces tensile stress[1][5]	Significantly increases hardness, dependent on current density[5]	Brightening effect, does not get co- deposited[5]

Experimental Data

The following table summarizes experimental data on the effect of Saccharin and NTSA on the internal stress of nickel deposits from a sulfamate bath. The data is compiled from various studies and illustrates the typical performance of these additives.

Additive Concentration	Current Density (A/dm²)	Internal Stress (MPa)	Hardness (Vickers)
Control (No Additive)	2	+20 (Tensile)	150
Saccharin (1 g/L)	2	-15 (Compressive)	250
NTSA (4 g/L)	2	+5 (Tensile)	300
NTSA (4 g/L)	5	+10 (Tensile)	450

Note: These values are representative and can vary depending on specific bath composition, temperature, pH, and agitation.

Experimental Protocols

The validation of stress-reducing additives relies on accurate measurement of the internal stress of the electrodeposited layer. The two most common methods are the Bent Strip Test



and the Spiral Contractometer Test.

Bent Strip Test

The bent strip test is a simple and effective method for determining the internal stress of an electrodeposit.[7][8][9]

Principle: A thin, flexible metal strip (typically made of brass or steel) is coated on one side to prevent plating. The strip is then plated in the **nickel sulfamate** bath containing the additive. The internal stress of the nickel deposit causes the strip to bend. The degree and direction of the bending are used to calculate the internal stress. Tensile stress causes the strip to bend towards the plated side, while compressive stress causes it to bend away.[8][9]

Procedure:

- Substrate Preparation: A thin metal strip (e.g., 0.25 mm thick steel) is cleaned and one side is masked with a suitable stop-off lacquer.[8]
- Plating: The strip is immersed in the nickel sulfamate bath and plated under controlled conditions (current density, temperature, time).
- Measurement: After plating to a specified thickness (e.g., 25 μm), the strip is removed, rinsed, and dried.[10] The deflection of the free end of the strip is measured using a micrometer or a dedicated measuring stand.[8][10]
- Calculation: The internal stress is calculated using Stoney's equation, which relates the curvature of the strip to the stress in the coating.

Spiral Contractometer Test

The spiral contractometer is a more sophisticated instrument that provides a direct reading of the internal stress during the plating process.[8][11]

Principle: The instrument consists of a helical coil made from a thin metal strip. The outside of the coil is plated, causing it to wind or unwind depending on the nature of the stress.[11]

Procedure:



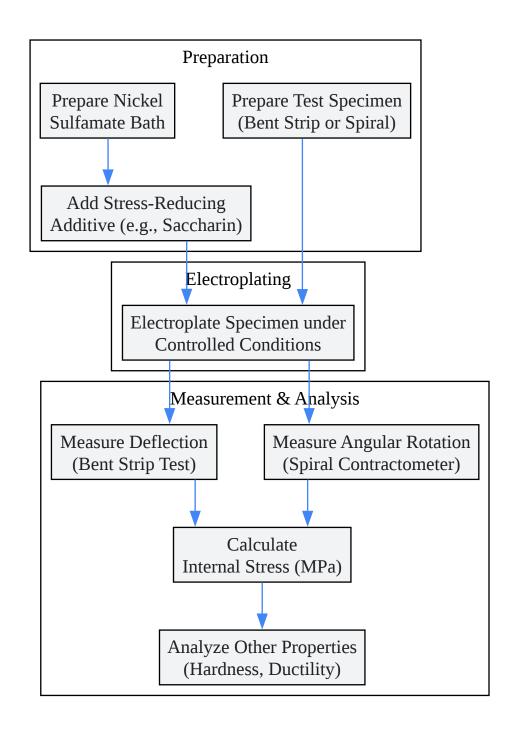
- Preparation: The helical coil is cleaned and mounted in the contractometer. The inside of the coil is masked to prevent plating.
- Plating: The contractometer is immersed in the plating bath, and plating is initiated.
- Measurement: As the nickel is deposited, the stress in the coating causes the helix to rotate.

 This rotation is transmitted to a dial, providing a continuous reading of the stress.[11]
- Calculation: The internal stress is calculated based on the angular deflection, the properties of the helix, and the thickness of the deposit.

Visualizations

Experimental Workflow for Validating Stress-Reducing Additives



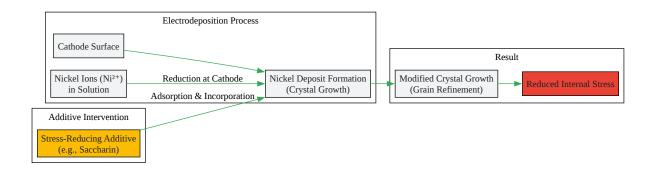


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Caption: Workflow for evaluating stress-reducing additives.

Simplified Mechanism of Stress Reduction





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Caption: How stress-reducing additives work.

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- To cite this document: BenchChem. [validating the effectiveness of stress-reducing additives in nickel sulfamate baths]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082356#validating-the-effectiveness-of-stress-reducing-additives-in-nickel-sulfamate-baths]

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